

Application Note: Effective Dosage of PD 135158 in Mouse Behavioral Studies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: PD 135158
CAS No.: 130285-87-9
Cat. No.: B1139079

[Get Quote](#)

Executive Summary

PD 135158 is a potent, selective antagonist of the CCK-B receptor ($IC_{50} \sim 2.8$ nM), distinguishing it from non-selective agents like proglumide. In mouse behavioral models, it exhibits a bell-shaped dose-response curve, necessitating precise dosage optimization. It is primarily used to block the anxiogenic effects of endogenous cholecystokinin (CCK-4/CCK-8) and has shown efficacy in preventing the development of morphine tolerance and withdrawal symptoms.

Key Dosage Parameters (Mouse)

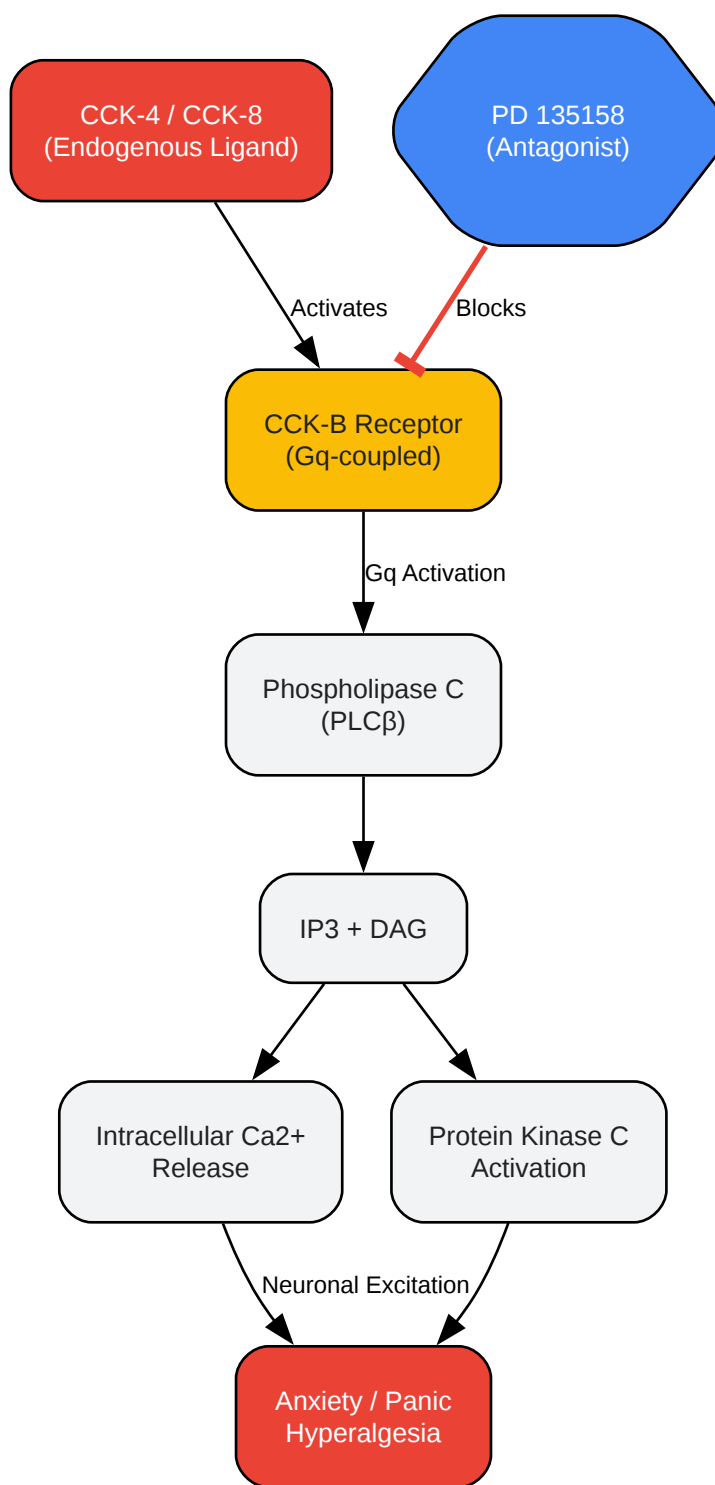
Parameter	Recommended Range	Optimal Starting Point
Anxiolytic Dose	0.001 – 0.1 mg/kg	0.01 mg/kg
Morphine Withdrawal	0.01 – 1.0 mg/kg	0.1 mg/kg
Route	Subcutaneous (s.c.) or Intraperitoneal (i.p.) ^[1]	s.c. ^[2] ^[3] ^[4] (preferred for kinetics)
Pretreatment Time	30 – 60 minutes	40 minutes
Vehicle	5-10% DMSO + 1-5% Tween 80 + Saline	See Protocol Below

Pharmacology & Mechanism of Action

PD 135158 functions by competitively blocking CCK-B receptors, which are densely expressed in the amygdala, hippocampus, and cortex. Activation of these receptors by CCK-4 typically triggers panic and anxiety-like behaviors. By antagonizing this pathway, **PD 135158** exerts an anxiolytic effect without the sedation often seen with benzodiazepines.

Mechanism: CCK-B Signaling Blockade

The following diagram illustrates the signaling cascade blocked by **PD 135158**.



[Click to download full resolution via product page](#)

Caption: **PD 135158** prevents CCK-induced anxiety by blocking the Gq-coupled CCK-B receptor pathway.

Formulation & Handling

PD 135158 is a peptoid/small molecule with limited aqueous solubility. Improper solubilization can lead to precipitation in vivo, causing erratic behavioral data.

Vehicle Preparation Protocol

Target Concentration: 0.1 mg/mL (allows injection of 10 mL/kg for a 1 mg/kg dose).

- Stock Solution (100x): Dissolve 10 mg of **PD 135158** in 1 mL of 100% DMSO.
 - Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution (Injection Ready):
 - Take 100 µL of Stock Solution.
 - Add 50 µL Tween 80 (mix well).
 - Slowly add 850 µL of warm sterile saline (0.9% NaCl) while vortexing.
 - Final Composition: 10% DMSO / 5% Tween 80 / 85% Saline.[\[5\]](#)
- Control Vehicle: Prepare the exact same mixture without the drug for control animals.

Experimental Protocols

Protocol A: Anxiolytic Assessment (Elevated Plus Maze)

This protocol is designed to detect the anxiolytic effects of **PD 135158**. Note that high doses (>1 mg/kg) may lose efficacy due to non-specific effects or receptor desensitization (bell-shaped curve).

Subjects: Male C57BL/6J mice (8–12 weeks). Groups: Vehicle, 0.001 mg/kg, 0.01 mg/kg, 0.1 mg/kg (n=8-10 per group).

- Habituation: Handle mice for 3 days prior to testing to reduce baseline stress.
- Administration: Inject **PD 135158** (s.c.) 40 minutes prior to testing.

- Testing:
 - Place mouse in the center zone of the Elevated Plus Maze (EPM) facing an open arm.
 - Record behavior for 5 minutes.
- Analysis: Calculate % Time in Open Arms and % Open Arm Entries.
 - Success Criteria: Significant increase in open arm time vs. vehicle without a decrease in total distance traveled (sedation).

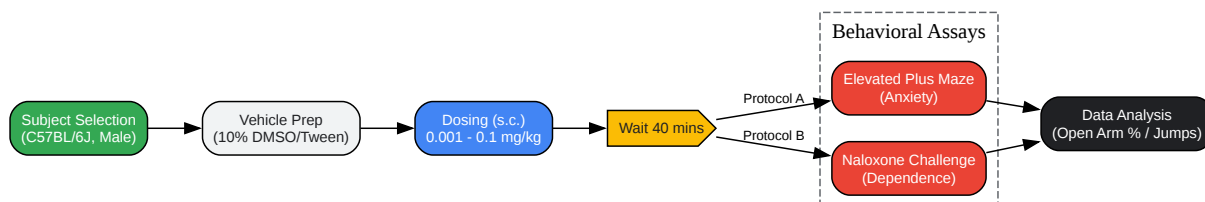
Protocol B: Morphine Withdrawal/Tolerance Study

CCK-B antagonists can potentiate opioid analgesia and prevent the "anti-analgesic" adaptations that lead to tolerance.

Workflow:

- Induction (Days 1-5): Administer Morphine (10 mg/kg, s.c.) twice daily.
- Intervention: Co-administer **PD 135158** (0.01 - 0.1 mg/kg, s.c.) with every morphine injection.
- Challenge (Day 6):
 - Test 1 (Tolerance): Administer Morphine alone. Measure analgesia (Tail Flick/Hot Plate). Expectation: **PD 135158** group retains analgesic efficacy.
 - Test 2 (Withdrawal): Administer Naloxone (1 mg/kg).^[6] Measure jumping, wet dog shakes, and weight loss. Expectation: **PD 135158** group shows reduced withdrawal signs.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for evaluating **PD 135158** in anxiety and withdrawal models.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
No Effect Observed	Dose too high (Bell-shaped curve)	Reduce dose to 0.001 mg/kg. CCK antagonists often lose efficacy at high doses.
Precipitation at Injection	Poor solubility	Increase DMSO to 10% or warm the solution to 37°C before injection.
Sedation	Off-target effects	Verify locomotor activity in an Open Field Test. PD 135158 should not be sedative.
High Variability	Stress-induced CCK release	Ensure minimal handling stress immediately before the T-40 min injection.

References

- Hughes, J., et al. (1990). "Development of a class of selective cholecystokinin type B receptor antagonists having potent anxiolytic activity." Proceedings of the National Academy of Sciences, 87(17), 6728-6732. [Link](#)

- Gracey, D. J., et al. (2000). "PD-135,158, a cholecystokinin(B) antagonist, enhances latent inhibition in the rat." *Pharmacology Biochemistry and Behavior*, 65(3), 459-463. [Link](#)
- Bernaards, C. M., et al. (2021). "Reliability of Mouse Behavioural Tests of Anxiety: a Systematic Review." *ResearchGate*.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#) [Link](#)
- MedChemExpress. "**PD 135158** Product Information and Solubility." [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. animalcare.ubc.ca [animalcare.ubc.ca]
- 2. Withdrawal from repeated morphine sensitizes mice to the striatal dopamine release enhancing effect of acute morphine - *PubMed* [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. digitalcommons.memphis.edu [digitalcommons.memphis.edu]
- 5. researchgate.net [researchgate.net]
- 6. Divergent behavioral responses in protracted opioid withdrawal in male and female C57BL/6J mice - *PMC* [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Effective Dosage of PD 135158 in Mouse Behavioral Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139079/docs#application-note-effective-dosage-of-pd-135158-in-mouse-behavioral-studies\]](https://www.benchchem.com/product/b1139079/docs#application-note-effective-dosage-of-pd-135158-in-mouse-behavioral-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)